

Ansofaxine hydrochloride serotonin-norepinephrine-dopamine reuptake inhibitor

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Compound Focus: Ansofaxine hydrochloride

CAS No.: 916918-84-8

Cat. No.: S007029

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Proposed Framework for a Technical Guide

For a comprehensive guide, the content is typically organized around the drug development lifecycle, from preclinical research to clinical trials and regulatory submission. The table below outlines the potential core sections.

Section	Description & Key Content
1. Executive Summary	Drug overview, mechanism of action (SNDRI), key developmental phases, and potential therapeutic value.
2. Introduction & Background	Chemical structure, formulation, rationale for development (e.g., improved tolerability over existing antidepressants).
3. Pharmacology	Detailed mechanism of action, binding affinity (K _i , IC ₅₀) for SERT, NET, DAT; dose-response relationships.
4. Preclinical Data	<i>In vitro</i> & <i>in vivo</i> studies: efficacy in animal models, pharmacokinetics (ADME), and toxicology profile.
5. Clinical Trial Data	Summarized results from Phase I-III trials: safety, efficacy, dosage, and patient population.

Section	Description & Key Content
6. Regulatory Pathway	Development strategy aligned with FDA/ICH guidelines (e.g., [1]), including plans for New Drug Application (NDA).

Template for Quantitative Data Summary

You can use the following table structure to organize all quantitative data for easy comparison once the specific numbers for ansifaxine are obtained.

Parameter	Preclinical (in vivo/in vitro)	Clinical (Phase I)	Clinical (Phase II/III)
Binding Affinity (K _i , nM)	SERT: [Value]; NET: [Value]; DAT: [Value]	N/A	N/A
Pharmacokinetics	T _{max} : [Value]; T _{1/2} : [Value]	T _{max} : [Value]; T _{1/2} : [Value]	T _{max} : [Value]; T _{1/2} : [Value]
Effective Dose (ED ₅₀)	[Value] mg/kg	N/A	N/A
Therapeutic Dosage	N/A	[Value] mg	[Value] mg
Common Adverse Events	[Observation]	[Incidence Rate]	[Incidence Rate]

Detailed Experimental Protocol Templates

Below are generalized methodologies for key experiments, which would be customized with ansifaxine-specific details.

In Vitro Transporter Inhibition Assay

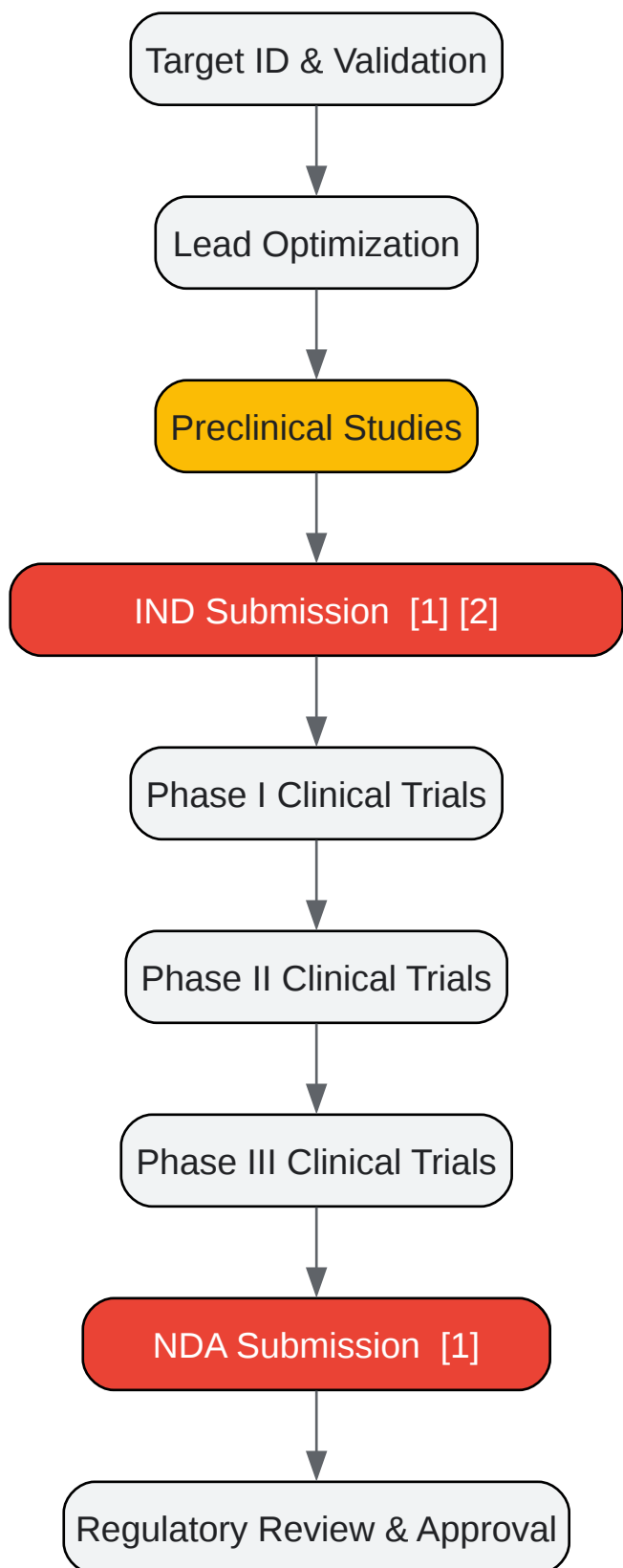
- **Objective:** To determine the half-maximal inhibitory concentration (IC50) of ansifaxine for serotonin (SERT), norepinephrine (NET), and dopamine (DAT) transporters.
- **Materials:** Cell lines expressing human SERT, NET, or DAT; radiolabeled or fluorescent neurotransmitter analogs (e.g., [³H]-paroxetine for SERT), **ansifaxine hydrochloride**, reference inhibitors (e.g., citalopram for SERT).
- **Methodology:**
 - **Cell Preparation:** Plate cells in 96-well assay plates and culture until confluent.
 - **Compound Incubation:** Incubate cells with a concentration gradient of ansifaxine (e.g., 0.1 nM - 10 μM) and a fixed concentration of the labeled substrate.
 - **Binding Termination:** Remove unbound ligand by rapid filtration.
 - **Signal Detection:** Measure bound radioactivity or fluorescence using a microplate reader.
 - **Data Analysis:** Use non-linear regression analysis to calculate IC50 values from the inhibition curves. Convert to Ki values using the Cheng-Prusoff equation [2].

Pharmacokinetic Study in Preclinical Model

- **Objective:** To characterize the absorption, distribution, metabolism, and excretion (ADME) profile of ansifaxine.
- **Materials:** Animal model (e.g., Sprague-Dawley rats), ansifaxine formulation, LC-MS/MS system for bioanalysis.
- **Methodology:**
 - **Dosing & Sampling:** Administer a single dose of ansifaxine (IV and PO). Collect serial blood samples at predetermined time points.
 - **Sample Processing:** Centrifuge blood to obtain plasma. Precipitate proteins and extract analytes.
 - **Bioanalysis:** Quantify ansifaxine and its major metabolites in plasma using a validated LC-MS/MS method.
 - **Compartmental Modeling:** Analyze concentration-time data using non-compartmental methods to determine key PK parameters: C_{max} , T_{max} , AUC, $t_{1/2}$, and clearance [2].

Visualizing the Development Workflow

The following diagram, created using DOT language, outlines a high-level workflow for the drug development process, which is contextually informed by general guidelines for early drug development [2].



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A high-level workflow for drug development from discovery to approval.

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References

1. Guidance Documents for Rare Disease Drug Development [fda.gov]
2. Early Drug Discovery and Development Guidelines - NCBI [ncbi.nlm.nih.gov]

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